# Unraveling the Biological Activity of BMS-795311: A Technical Guide

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***Compound of Interest***

*Compound Name:* *BMS-795311*

*Cat. No.:* *B15617822*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the biological activity of **BMS-795311**, a potent and orally bioavailable inhibitor of Cholesteryl Ester Transfer Protein (CETP). The following sections detail its mechanism of action, quantitative biological data, and the experimental protocols utilized in its characterization.

## Core Mechanism of Action: CETP Inhibition

**BMS-795311** exerts its biological effect through the potent inhibition of Cholesteryl Ester Transfer Protein (CETP).[1][2][3] CETP is a plasma glycoprotein that facilitates the transfer of cholesteryl esters from high-density lipoprotein (HDL) to apolipoprotein B-containing lipoproteins, such as very-low-density lipoprotein (VLDL) and low-density lipoprotein (LDL), in exchange for triglycerides. By inhibiting this process, **BMS-795311** effectively remodels lipoprotein profiles, leading to an increase in HDL cholesterol (HDL-C) levels and a decrease in LDL cholesterol (LDL-C). This modulation of lipid profiles is a key therapeutic strategy for the potential treatment of dyslipidemia and the reduction of cardiovascular disease risk.

## Quantitative Biological Data

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The biological activity of **BMS-795311** has been quantified through a series of in vitro and in vivo assays. The following tables summarize the key quantitative data, providing a clear comparison of its potency and efficacy across different experimental systems.

Table 1: In Vitro Inhibition of CETP Activity

| Assay Type | Species | IC50 | Reference |
|---|---|---|---|
| Enzyme-based Scintillation Proximity Assay (SPA) | Human | 4 nM | [1][2] |
| Human Whole Plasma Assay (hWPA) | Human | 0.22 µM | [2][3] |

Table 2: In Vivo Efficacy in Animal Models

| Animal Model | Dosing | Key Findings | Reference |
|---|---|---|---|
| Human CETP/apoB-100 Dual Transgenic Mice | 1 mg/kg (oral) | Maximal inhibition of cholesteryl ester transfer activity. | [3] |
| Moderately-fat fed Hamsters | 3-10 mg/kg (oral, 3 days) | Increased HDL-C content and size, comparable to torcetrapib. | [2][3] |

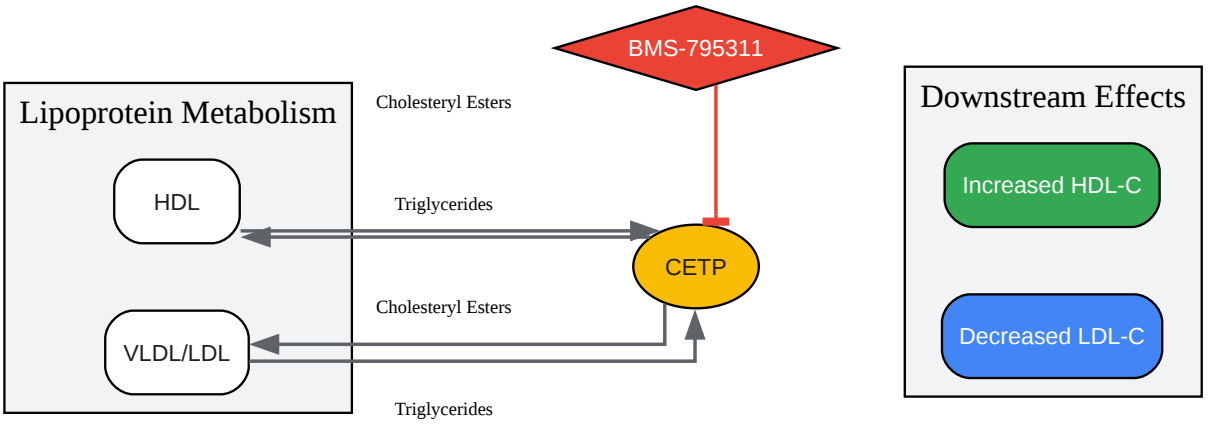
Table 3: Pharmacokinetic Profile in Various Species

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| Species | Oral Bioavailability | Cmax (at specified oral dose) | Terminal Half-life (intravenous) | Reference |
|---|---|---|---|---|
| Mice | 37% | 5.3 ng/mL (10 mg/kg) | 6 h | [2] |
| Rats | 37% | 17 ng/mL (10 mg/kg) | 7 h | [2] |
| Monkeys | 20% | 1.7 ng/mL (5 mg/kg) | >18 h | [2] |
| Dogs | 5% | 0.43 ng/mL (5 mg/kg) | 10 h | [2] |

## Signaling Pathway and Experimental Workflows

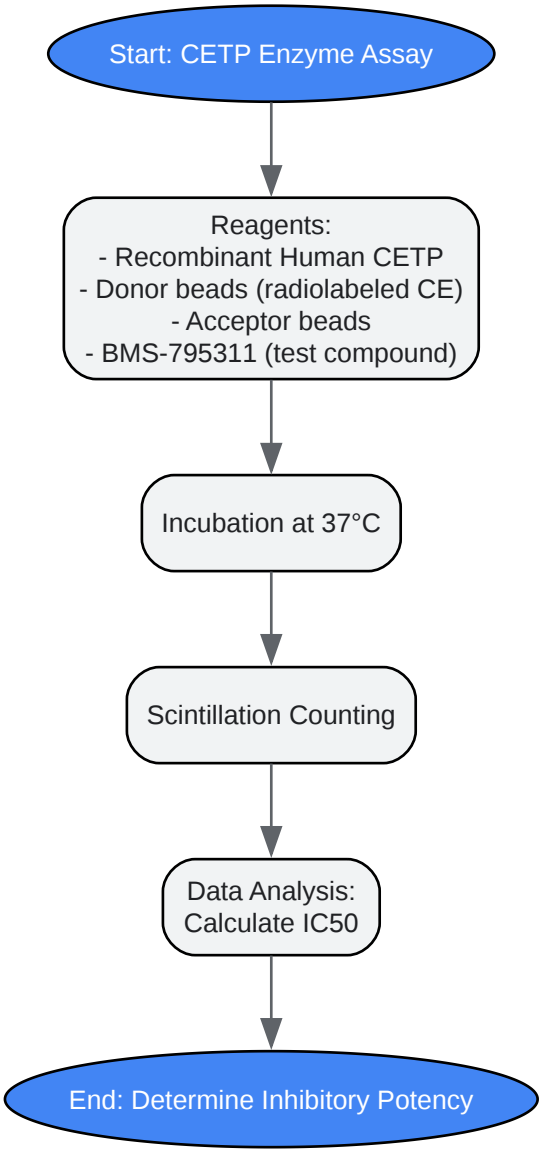
To visually represent the mechanism of action and experimental procedures, the following diagrams have been generated using the DOT language.




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Caption: Mechanism of CETP inhibition by **BMS-795311**.

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## References

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